

chemical formula and molecular weight of potassium propanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *potassium;propanoate*

Cat. No.: *B7823143*

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Potassium Propanoate: A Technical Overview

Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on potassium propanoate, a compound of interest in various scientific and pharmaceutical applications.

Chemical Identity and Properties

Potassium propanoate, also known as potassium propionate, is the potassium salt of propanoic acid.^{[1][2]} It is widely used as a food preservative, where it is designated by the E number E283 in Europe.^{[1][2][3]}

Data Summary

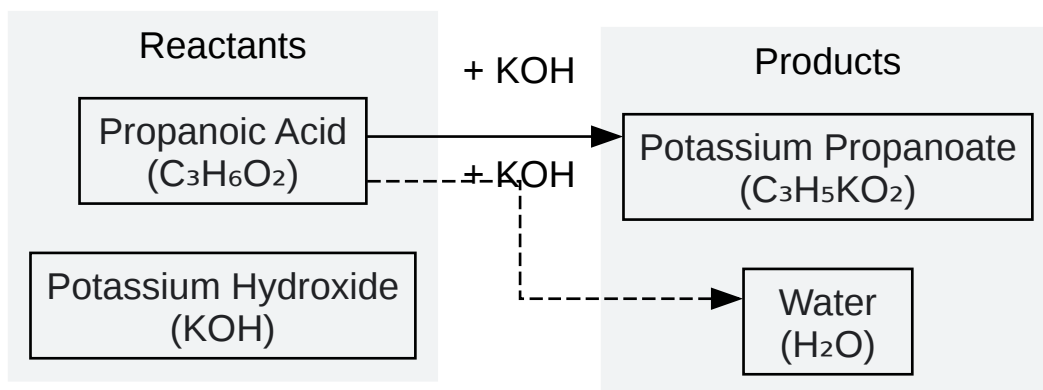
Parameter	Value	Source
Preferred IUPAC Name	Potassium propanoate	[1]
Synonyms	Potassium propionate, E283, INS No. 283	[1][2][4]
CAS Number	327-62-8	[1][4][5]
Chemical Formula	C ₃ H ₅ KO ₂	[1][4][5]
Molecular Weight	112.17 g/mol	[4][5]
Appearance	White or colorless crystalline solid	[1][4]
Solubility	Freely soluble in water, soluble in ethanol	[1][4]

Molecular Structure

The chemical structure of potassium propanoate consists of a potassium cation (K⁺) and a propanoate anion (CH₃CH₂COO⁻).

Logical Relationship: From Acid to Salt

The formation of potassium propanoate from its parent acid, propanoic acid, is a straightforward acid-base reaction.



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